

Application Notes and Protocols: Preparation of 200mM L-Alanyl-L-Glutamine Stock Solution

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Audience: Researchers, scientists, and drug development professionals.

Introduction

L-Alanyl-L-Glutamine is a dipeptide composed of L-alanine and L-glutamine.[1] It is a highly soluble and stable source of L-glutamine, an essential amino acid crucial for the growth and proliferation of mammalian cells in culture.[2][3] Unlike L-glutamine, which readily degrades in liquid media to form ammonia, a cytotoxic byproduct, **L-Alanyl-L-Glutamine** is stable in aqueous solutions and can withstand heat sterilization.[1][2] This stability makes it an ideal supplement for cell culture media, ensuring a consistent and non-toxic supply of L-glutamine to the cells.[4] This document provides a detailed protocol for the preparation of a 200mM **L-Alanyl-L-Glutamine** stock solution.

Quantitative Data Summary

A summary of the key quantitative data for **L-Alanyl-L-Glutamine** is presented in the table below for easy reference.



Parameter	Value	Reference
Molecular Formula	C8H15N3O4	[2][5][6]
Molecular Weight	217.22 g/mol	[5][6][7][8][9]
Appearance	White to off-white crystalline powder	[2]
Solubility in Water	Highly soluble	[1][2][3][5]
Stock Solution Concentration	200 mM	
Storage of Powder	Room temperature	[10]
Storage of Stock Solution	2-8°C or ≤-15°C	[11][12]

Experimental Protocol: Preparation of 200mM L-Alanyl-L-Glutamine Stock Solution

This protocol outlines the steps to prepare a 100 mL of 200mM **L-Alanyl-L-Glutamine** stock solution. Adjust the quantities proportionally for different volumes.

Materials:

- L-Alanyl-L-Glutamine powder (CAS Number: 39537-23-0)
- Cell culture-grade water (e.g., Water for Injection WFI)
- Sterile 100 mL volumetric flask or graduated cylinder
- Sterile 100 mL storage bottle
- Analytical balance
- · Weighing paper or boat
- Spatula
- Magnetic stirrer and stir bar (optional)



Sterile 0.22 μm filter and syringe for sterilization

Procedure:

- Calculation: To prepare 100 mL (0.1 L) of a 200 mM (0.2 mol/L) solution, the required mass of L-Alanyl-L-Glutamine is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.2 mol/L x 0.1 L x 217.22 g/mol = 4.3444 g
- Weighing: Accurately weigh 4.344 g of L-Alanyl-L-Glutamine powder using an analytical balance.
- Dissolving:
 - Add approximately 80 mL of cell culture-grade water to a sterile beaker or flask.
 - Gradually add the weighed L-Alanyl-L-Glutamine powder to the water while stirring. A
 magnetic stirrer can be used to facilitate dissolution.
 - Continue stirring until the powder is completely dissolved. L-Alanyl-L-Glutamine is highly soluble in water.[1][2][3][5]
- Volume Adjustment:
 - Once fully dissolved, transfer the solution to a 100 mL volumetric flask.
 - Rinse the original beaker or flask with a small amount of cell culture-grade water and add the rinsing to the volumetric flask to ensure all the solute is transferred.
 - Carefully add cell culture-grade water to the volumetric flask until the bottom of the meniscus reaches the 100 mL mark.
- Sterilization:
 - Sterilize the 200mM L-Alanyl-L-Glutamine solution by passing it through a sterile 0.22
 μm syringe filter into a sterile storage bottle. This is a critical step to prevent microbial



contamination of cell cultures.

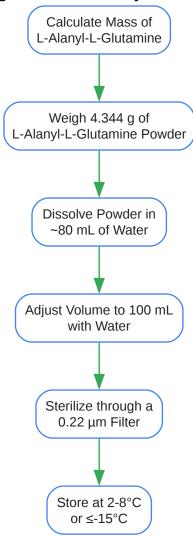
- Storage:
 - Label the sterile storage bottle with the name of the solution (200mM L-Alanyl-L-Glutamine), the date of preparation, and your initials.
 - Store the stock solution at 2-8°C for short-term use or at ≤-15°C for long-term storage.[11]
 [12] Commercially available 200mM L-Alanyl-L-Glutamine solutions can be stored for up to 36 months at 2-8°C.[11]

Visualizations

Experimental Workflow for Preparing 200mM L-Alanyl-L-Glutamine Stock Solution



Workflow for Preparing 200mM L-Alanyl-L-Glutamine Stock Solution



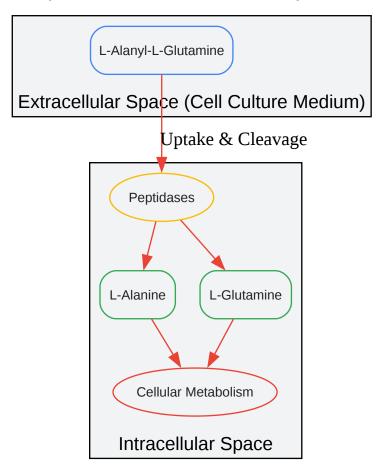
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Caption: A flowchart illustrating the key steps for preparing a sterile 200mM **L-Alanyl-L-Glutamine** stock solution.

Signaling and Usage Pathway in Cell Culture



Cellular Uptake and Utilization of L-Alanyl-L-Glutamine



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Caption: Diagram showing the cellular uptake and enzymatic cleavage of **L-Alanyl-L-Glutamine** into L-Alanine and L-Glutamine for use in cellular metabolism.

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